

# A Comparative Guide to Prohydrojasmon Racemate and Methyl Jasmonate in Inducing Gene Expression

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## Compound of Interest

Compound Name: *Prohydrojasmon racemate*

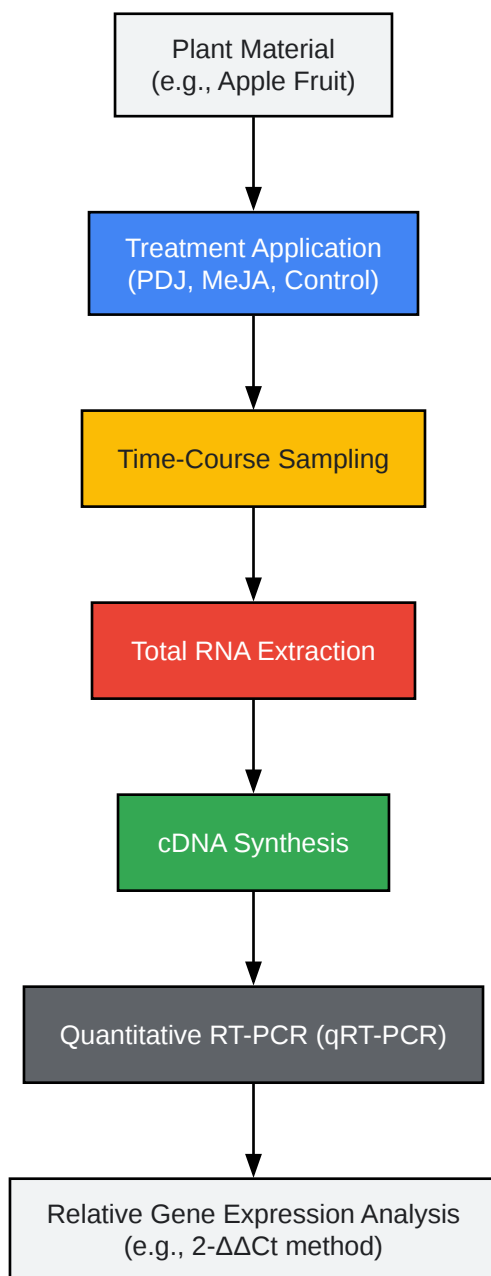
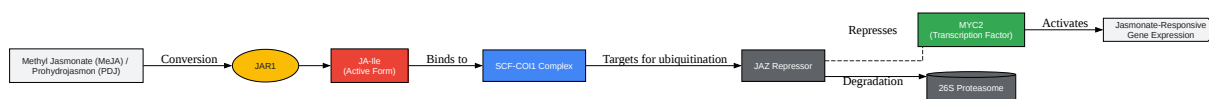
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For researchers and professionals in drug development and plant science, understanding the nuances of signaling molecules is paramount. This guide provides a detailed comparison of **prohydrojasmon racemate** and the well-established plant hormone, methyl jasmonate, in their capacity to induce gene expression. While both are known to trigger similar physiological responses, their efficacy and the dynamics of their induced gene expression can differ.

## Mechanism of Action: The Jasmonate Signaling Pathway

Both methyl jasmonate (MeJA) and its synthetic analog, prohydrojasmon (PDJ), are believed to exert their effects through the core jasmonate signaling pathway. In this pathway, MeJA is converted to the biologically active form, jasmonoyl-isoleucine (JA-Ile). JA-Ile then acts as a ligand, binding to the F-box protein CORONATINE INSENSITIVE 1 (COI1), which is part of the Skp1/Cullin/F-box (SCFCOI1) ubiquitin E3 ligase complex. This binding event targets Jasmonate ZIM-domain (JAZ) repressor proteins for ubiquitination and subsequent degradation by the 26S proteasome. The degradation of JAZ repressors liberates transcription factors, such as MYC2, allowing them to activate the expression of a wide array of jasmonate-responsive genes.



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